

Application Note: Azelastine EP Impurity B as a Reference Standard in Pharmaceutical Analysis

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Compound of Interest

Compound Name: *N'-(1-Methylazepan-4-
YL)benzohydrazide hydrochloride*

CAS No.: 117078-69-0

Cat. No.: B602078

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Abstract

This document provides a comprehensive guide for the experimental use of Azelastine EP Impurity B as a reference standard for the identification and quantification of this impurity in Azelastine drug substances and products. The protocols detailed herein are grounded in principles outlined by the European Pharmacopoeia (EP) and are intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry. The application note emphasizes the rationale behind experimental procedures, ensuring robust and reliable analytical outcomes.

Introduction: The Imperative of Impurity Profiling

Azelastine is a potent, second-generation histamine H1-receptor antagonist widely used for the treatment of allergic rhinitis and conjunctivitis.[1][2] In the manufacturing of any active pharmaceutical ingredient (API), the formation of impurities is inevitable. These impurities can arise from starting materials, intermediates, degradation products, or various side reactions.[3]

Rigorous control and monitoring of these impurities are not merely a regulatory requirement but a critical component of ensuring the safety and therapeutic efficacy of the final drug product.[4]

Impurity reference standards are highly characterized materials that serve as the benchmark in analytical procedures.[5] They are essential for method validation, system suitability testing, and the accurate quantification of impurities.[1][6] The use of a well-qualified reference standard like Azelastine EP Impurity B ensures that analytical methods are specific, accurate, and reproducible, thereby upholding the quality standards mandated by regulatory bodies like the European Medicines Agency (EMA) and the U.S. Food and Drug Administration (FDA).[7][8]

This guide focuses on Azelastine EP Impurity B, a specified impurity in the European Pharmacopoeia, providing detailed protocols for its practical application in a quality control setting.

Characterization of Azelastine EP Impurity B

Azelastine EP Impurity B is chemically defined as N'-[(4RS)-1-methylhexahydro-1H-azepin-4-yl]benzohydrazide.[9] It is also recognized by the United States Pharmacopeia (USP) as Azelastine Related Compound B.[9] Before its use, the identity and purity of the reference standard must be unequivocally confirmed through its Certificate of Analysis (CoA), which should provide data from techniques such as NMR, Mass Spectrometry (MS), and HPLC.[3]

Property	Value	Source
Chemical Name	N'-[(4RS)-1-methylhexahydro-1H-azepin-4-yl]benzohydrazide	[9]
Synonyms	Azelastine USP Related Compound B, 1-Benzoyl-2-[(4RS)-1-methylhexahydro-1H-azepin-4-yl]diazane	[9][10]
CAS Number	110406-94-5 (free base)	[10]
Molecular Formula	C ₁₄ H ₂₁ N ₃ O	[10]
Molecular Weight	247.34 g/mol	[10]

Handling, Storage, and Safety

Proper handling and storage are paramount to maintaining the integrity and stability of the reference standard.

Storage Conditions

To prevent degradation, Azelastine EP Impurity B should be stored in a tightly sealed container, protected from light and moisture.

- Recommended Storage: 2-8°C (Refrigerated).[\[10\]](#)[\[11\]](#)
- Rationale: Low temperatures and protection from environmental factors minimize the risk of chemical degradation, ensuring the standard's purity and concentration remain stable over its shelf life.

Safety Precautions

As a pharmaceutical compound of unknown long-term potency, appropriate safety measures must be observed.[\[11\]](#)

- Engineering Controls: Handle the material in a laboratory fume hood or other form of local exhaust ventilation to avoid inhalation.[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles.
 - Skin Protection: Use impervious gloves and a lab coat.
 - Respiratory Protection: If dust formation is likely, use a NIOSH-approved N100 or CEN-approved FFP3 particulate respirator.[\[11\]](#)
- Disposal: Dispose of waste material in accordance with federal and local regulations, typically via a licensed hazardous material disposal company.[\[11\]](#)

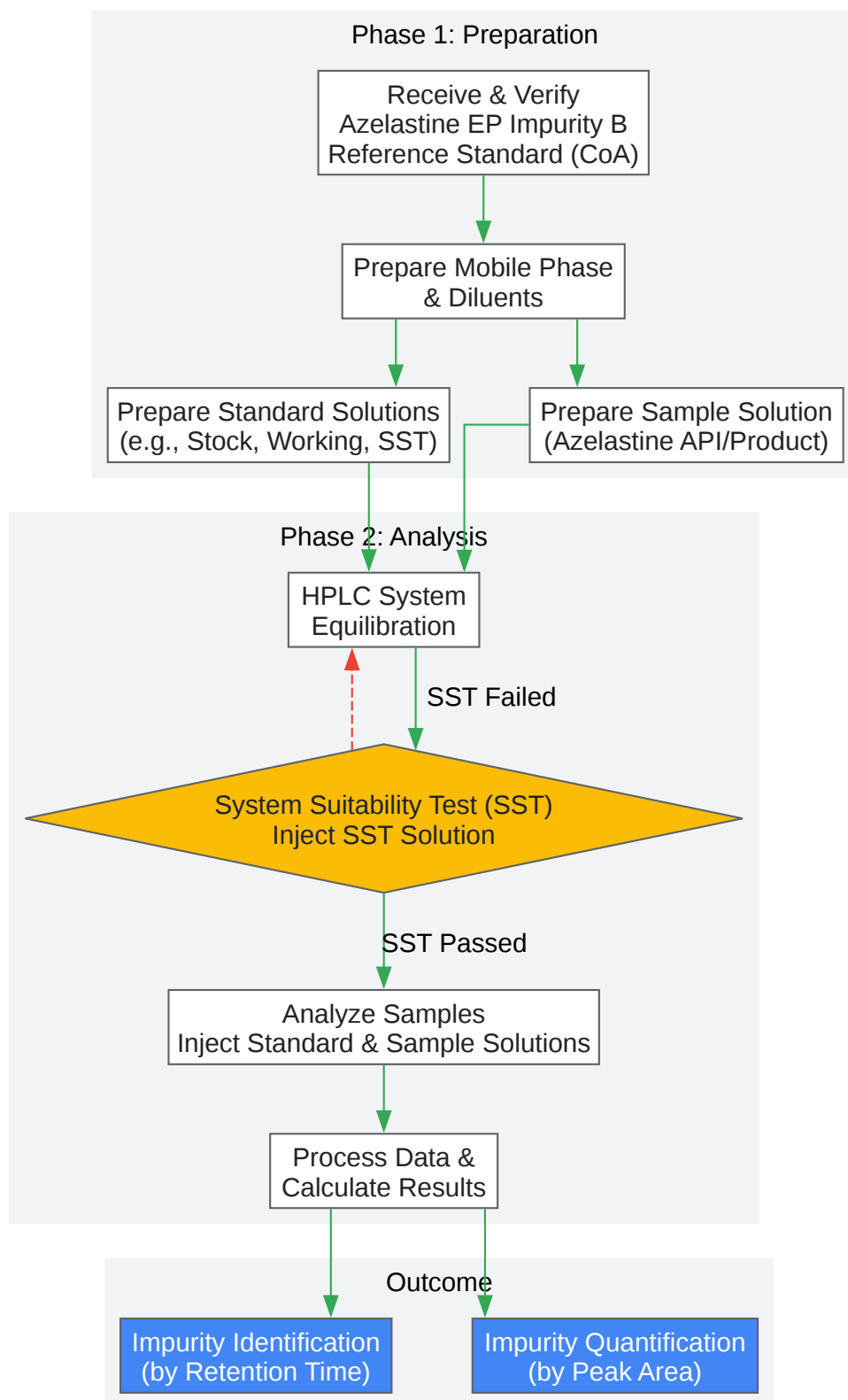
Experimental Protocol: Application in HPLC

Analysis

The primary application of Azelastine EP Impurity B is for the identification (e.g., peak identification in a chromatogram) and quantification of this impurity in Azelastine Hydrochloride API or its finished dosage forms. The following protocol is based on the methodology described in the European Pharmacopoeia for Azelastine Hydrochloride related substances testing.[12]

Overall Workflow

The following diagram illustrates the logical flow from receiving the reference standard to its application in sample analysis.



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Caption: Workflow for the use of Azelastine EP Impurity B in HPLC analysis.

Equipment and Reagents

- High-Performance Liquid Chromatography (HPLC) system with a UV/PDA detector.
- Analytical balance.
- Volumetric flasks and pipettes (Class A).
- Sonicator.
- pH meter.
- Azelastine EP Impurity B Certified Reference Standard (CRS).
- Azelastine Hydrochloride API.
- Acetonitrile (HPLC Grade).
- Sodium octanesulfonate.
- Potassium dihydrogen phosphate.
- Phosphoric acid.
- Water for chromatography (e.g., Milli-Q or equivalent).

Chromatographic Conditions

The following conditions are adapted from the European Pharmacopoeia monograph for Azelastine Hydrochloride.[12]

Parameter	Specification	Rationale
Column	Nitrile silica gel for chromatography, 10 μ m	The nitrile stationary phase provides the necessary selectivity to separate Azelastine from its structurally similar impurities.
Dimensions	250 mm x 4.6 mm	A standard column length and diameter for good resolution and efficiency.
Mobile Phase	Acetonitrile and an aqueous buffer (2.16 g/L sodium octanesulfonate, 0.68 g/L potassium dihydrogen phosphate), adjusted to pH 3.0-3.1 with phosphoric acid. (Approx. 260 mL Acetonitrile : 740 mL Buffer)	The ion-pairing agent (sodium octanesulfonate) improves the retention and peak shape of the basic analytes. The buffered pH ensures consistent ionization states.
Flow Rate	2.0 mL/min	A higher flow rate is used to achieve reasonable run times as specified in the monograph.
Column Temp.	30°C	Controlled temperature ensures reproducible retention times and peak shapes.
Detection	UV Spectrophotometer at 210 nm	This wavelength provides good sensitivity for Azelastine and its related impurities.
Injection Vol.	10 μ L	A small injection volume is standard for analytical HPLC to prevent band broadening.

Preparation of Solutions

- Solvent Mixture/Diluent: Prepare the mobile phase as described above.

- Test Solution (Sample): Accurately weigh and dissolve a specified amount of Azelastine Hydrochloride API in the solvent mixture to obtain a target concentration (e.g., 0.5 mg/mL).
- Reference Solution (a) - For Quantification:
 - Prepare a stock solution of Azelastine EP Impurity B CRS in the solvent mixture.
 - Dilute this stock solution to a final concentration corresponding to the specification limit of the impurity (e.g., 0.1% of the Test Solution concentration). The EP monograph specifies a 0.1% limit for this impurity.[\[12\]](#)
- Reference Solution (b) - For System Suitability (SST):
 - As per the EP monograph, dissolve known amounts of Azelastine Impurity B CRS and Azelastine Impurity D CRS in a portion of the Test Solution.[\[12\]](#)
 - This solution is critical for verifying the resolution and specificity of the chromatographic system.

System Suitability Test (SST)

Before any sample analysis, the performance of the HPLC system must be verified. This is a non-negotiable step for ensuring data integrity.

- Inject Reference Solution (b).
- Verify the acceptance criteria as specified in the pharmacopoeia.
 - Resolution: The resolution between the peaks due to Impurity B and Impurity D must be a minimum of 4.0.[\[12\]](#)
 - Rationale: This confirms that the chromatographic system can adequately separate these two closely eluting impurities, ensuring that they can be accurately quantified without interference.

Analysis Procedure

- Inject the solvent mixture (blank) to ensure no carryover or system contamination.

- Inject Reference Solution (a) multiple times (e.g., n=5) to check the precision of the system ($RSD \leq 5.0\%$).
- Inject the Test Solution.
- Identify the Azelastine EP Impurity B peak in the Test Solution chromatogram by comparing its retention time with the peak from Reference Solution (a). The relative retention time for Impurity B is approximately 0.3 relative to the main Azelastine peak.[\[12\]](#)

Calculation of Impurity Content

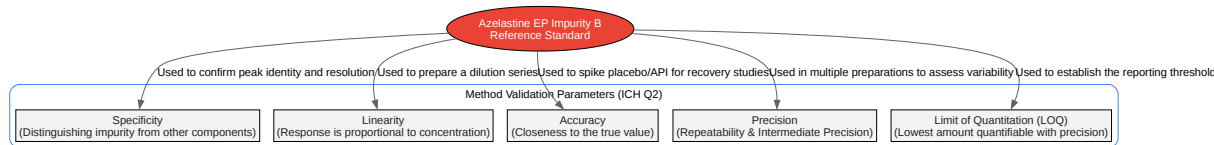
The amount of Azelastine EP Impurity B in the sample is calculated by comparing the peak area of the impurity in the Test Solution to the peak area of the impurity in Reference Solution (a).

Formula:

- Area_Impurity_Sample: Peak area of Impurity B in the Test Solution chromatogram.
- Area_Impurity_Standard: Peak area of Impurity B in the Reference Solution (a) chromatogram.
- Conc_Standard: Concentration of Impurity B in Reference Solution (a).
- Conc_Sample: Concentration of Azelastine HCl in the Test Solution.

Role in Analytical Method Validation

Azelastine EP Impurity B is indispensable for the validation of the analytical method according to ICH Q2(R1) guidelines. Its use establishes the method's reliability for its intended purpose: impurity testing.[\[13\]](#)[\[14\]](#)



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Caption: Role of the reference standard in validating key analytical method parameters.

- **Specificity:** The reference standard is used to confirm the retention time of Impurity B and to demonstrate that the method can resolve it from the API peak and other potential impurities.
- **Linearity:** A series of solutions are prepared at different concentrations using the reference standard to demonstrate a linear relationship between concentration and detector response.
- **Accuracy:** The reference standard is spiked into the sample matrix (or placebo) at various levels and the recovery is measured to prove the method's accuracy.
- **Limit of Quantitation (LOQ):** The reference standard is used to determine the lowest concentration of Impurity B that can be reliably quantified with acceptable precision and accuracy.^[13]

Conclusion

The experimental use of Azelastine EP Impurity B as a reference standard is a fundamental requirement for the quality control of Azelastine. Its proper application, from handling and storage to its central role in HPLC analysis and method validation, underpins the reliability of impurity profiling. Adherence to pharmacopoeial methods and a thorough understanding of the rationale behind each experimental step, as outlined in this guide, are essential for ensuring

that Azelastine-containing medicines are safe, effective, and compliant with global regulatory standards.

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